

An In-depth Technical Guide to 3-Bromo-4ethylbenzamide

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Compound of Interest

Compound Name: Benzamide, 4-bromo-3-ethyl
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This technical guide provides a comprehensive overview of 3-bromo-4-ethylbenzamide, a substituted aromatic amide of interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, a proposed synthesis protocol, and relevant structural information. Due to the limited availability of data for 4-bromo-3-ethylbenzamide, this guide focuses on its more readily documented isomer, 3-bromo-4-ethylbenzamide.

Chemical Identity and Nomenclature

The nomenclature of brominated and ethylated benzamides can lead to ambiguity. The compound detailed in this guide is 3-bromo-4-ethylbenzamide.

• IUPAC Name: 3-bromo-4-ethylbenzamide

CAS Number: 1369785-21-6[1]

Molecular Formula: C9H10BrNO

 Synonyms: While not extensively documented, logical synonyms include 3-bromo-4-ethylbenzamide.

Its constitutional isomer, 4-bromo-3-ethylbenzamide, is less commonly referenced in scientific literature and chemical databases.



Physicochemical Properties

Quantitative data for 3-bromo-4-ethylbenzamide is not widely available in public databases. The following table summarizes key computed and experimental properties of 3-bromo-4-ethylbenzamide and its immediate precursor, 3-bromo-4-ethylbenzoic acid.

Property	3-Bromo-4-ethylbenzamide (Predicted)	3-Bromo-4-ethylbenzoic acid (Experimental/Predicted)
Molecular Weight	228.09 g/mol	229.07 g/mol
Boiling Point	363.9°C at 760 mmHg (for a related isomer)[2]	Not available
Physical Form	Solid (Predicted)	Solid
Solubility	Not available	Not available

Proposed Synthesis of 3-Bromo-4-ethylbenzamide

A detailed experimental protocol for the synthesis of 3-bromo-4-ethylbenzamide is not readily available in published literature. However, a standard and reliable method for the synthesis of benzamides from their corresponding benzoic acids can be adapted. The proposed two-step synthesis involves the conversion of 3-bromo-4-ethylbenzoic acid to its acyl chloride, followed by amidation.

Experimental Protocol

Step 1: Synthesis of 3-Bromo-4-ethylbenzoyl chloride

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 3-bromo-4-ethylbenzoic acid (1 equivalent) in anhydrous dichloromethane (DCM).
- Addition of Reagent: Slowly add thionyl chloride (SOCl₂) (1.5 equivalents) to the suspension at room temperature. A few drops of anhydrous N,N-dimethylformamide (DMF) can be added as a catalyst.



- Reaction Conditions: Stir the reaction mixture at reflux (approximately 40°C) for 2-3 hours. The progress of the reaction can be monitored by the cessation of gas (HCl and SO₂) evolution.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
 Remove the excess thionyl chloride and DCM under reduced pressure using a rotary evaporator. The resulting crude 3-bromo-4-ethylbenzoyl chloride can be used in the next step without further purification.

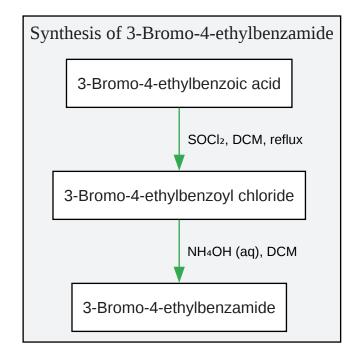
Step 2: Synthesis of 3-Bromo-4-ethylbenzamide

- Reaction Setup: In a separate flask, dissolve the crude 3-bromo-4-ethylbenzoyl chloride in an anhydrous aprotic solvent such as DCM or tetrahydrofuran (THF). Cool the solution in an ice bath.
- Amidation: Slowly add a concentrated aqueous solution of ammonia (NH₄OH) (excess, e.g.,
 5-10 equivalents) to the cooled solution of the acyl chloride with vigorous stirring.
- Reaction Conditions: Allow the reaction mixture to warm to room temperature and continue stirring for 1-2 hours.
- Isolation of Product: The precipitated solid is collected by vacuum filtration.
- Purification: Wash the collected solid with cold water to remove any ammonium salts. The
 crude 3-bromo-4-ethylbenzamide can be further purified by recrystallization from a suitable
 solvent system, such as ethanol/water, to yield the final product.

Visualized Synthesis Pathway

The following diagram illustrates the proposed synthetic route for 3-bromo-4-ethylbenzamide.





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Caption: Proposed synthesis of 3-bromo-4-ethylbenzamide.

Conclusion

This technical guide provides a summary of the available information on 3-bromo-4-ethylbenzamide, with a focus on its chemical identity and a plausible synthetic route. The lack of extensive experimental data highlights an opportunity for further research into the properties and potential applications of this compound and its isomers. The proposed experimental protocol offers a starting point for the laboratory synthesis of 3-bromo-4-ethylbenzamide, which could facilitate future studies.

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References



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- 2. chemnet.com [chemnet.com]
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